

Introduction: The Significance of a Versatile Cyclohexane Building Block

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Compound of Interest

Compound Name: 4-(Aminomethyl)cyclohexan-1-ol

Cat. No.: B176252

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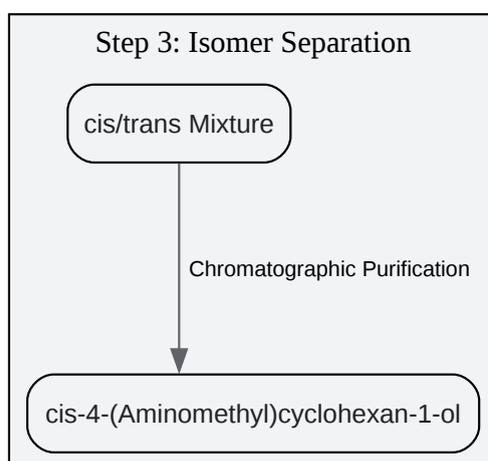
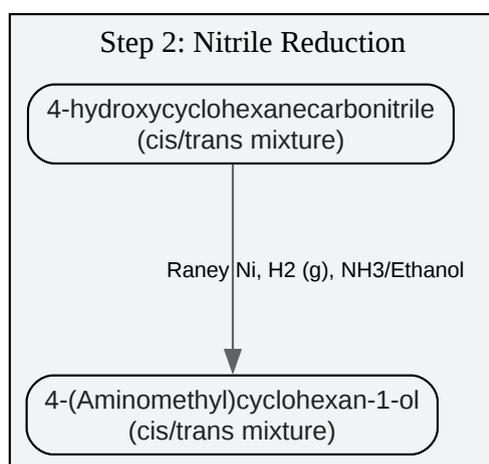
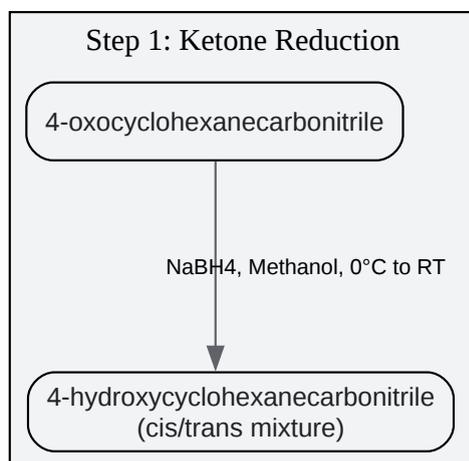
In the landscape of medicinal chemistry and drug development, the cyclohexane ring serves as a rigid, non-aromatic scaffold, providing a three-dimensional framework for the precise orientation of functional groups.[1] Among the vast family of substituted cyclohexanes, **4-(aminomethyl)cyclohexan-1-ol** is a particularly valuable bifunctional building block, featuring both a primary amine and a primary alcohol. This dual reactivity allows for a wide array of subsequent chemical transformations.[1]

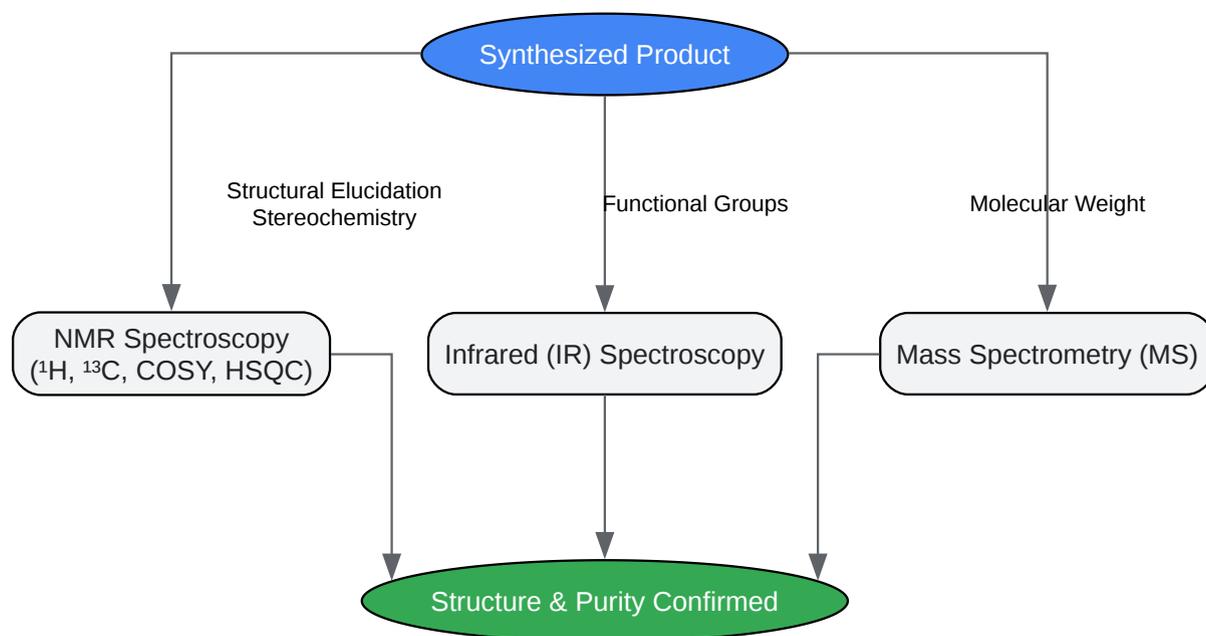
This molecule exists as two distinct geometric isomers: cis and trans, arising from the relative spatial orientation of the aminomethyl and hydroxyl groups.[1] While the trans isomer is a core component of the mucolytic agent Ambroxol, the cis isomer represents a unique stereochemical entity with its own potential applications in the synthesis of novel chemical entities.[1] This guide provides a detailed technical overview of a robust synthetic pathway to cis-4-(aminomethyl)cyclohexan-1-ol and outlines the comprehensive analytical methods required for its unambiguous characterization.

Part 1: A Strategic Approach to the Synthesis of cis-4-(Aminomethyl)cyclohexan-1-ol

The synthesis of 1,4-disubstituted cyclohexanes with specific stereochemistry requires careful selection of starting materials and reaction conditions. A common and effective strategy begins with a commercially available, functionalized cyclohexane core that allows for the sequential and stereocontrolled introduction of the desired functional groups.[1]

Our selected pathway commences with 4-oxocyclohexanecarbonitrile, a versatile starting material where the ketone and nitrile functionalities can be selectively reduced. The overall synthetic strategy involves two key reductive steps.





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Sources

- 1. 4-(Aminomethyl)cyclohexan-1-ol|CAS 164646-07-5 [benchchem.com]
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